

Application Note: Pilot Plant Scale-Up Synthesis of 3-Amino-4-methylphenol

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Compound of Interest

Compound Name: 3-Amino-4-methylphenol

Cat. No.: B1265707

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For: Researchers, scientists, and drug development professionals.

Introduction: The Strategic Importance and Scale-Up Challenges of 3-Amino-4-methylphenol

3-Amino-4-methylphenol, also known as 3-amino-p-cresol, is a pivotal intermediate in the synthesis of a variety of pharmaceuticals and other specialty chemicals. Its structural motifs are found in numerous active pharmaceutical ingredients (APIs), making a robust and scalable synthesis protocol essential for drug development and commercialization. The transition from laboratory-scale synthesis to a pilot plant presents significant challenges. These include managing reaction exotherms, ensuring consistent product quality, and handling hazardous materials safely at a larger scale.

This application note provides a comprehensive guide to the pilot plant scale-up synthesis of **3-Amino-4-methylphenol**, focusing on the catalytic hydrogenation of 3-nitro-4-methylphenol. This route is often favored for its high selectivity and atom economy. We will delve into the critical process parameters, safety protocols, in-process controls, and purification strategies necessary for a successful and safe scale-up.

Synthetic Strategy: Catalytic Hydrogenation of 3-Nitro-4-methylphenol

The chosen synthetic route for the pilot-scale production of **3-Amino-4-methylphenol** is the catalytic hydrogenation of 3-nitro-4-methylphenol. This precursor is readily accessible through the nitration of p-cresol. The reduction of the nitro group is a well-established and high-yielding transformation.

Reaction:

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